

spectroscopic data for 4,5-Dichloro-2-hydroxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4,5-Dichloro-2-hydroxybenzaldehyde

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Molecular Structure and its Spectroscopic Implications

4,5-Dichloro-2-hydroxybenzaldehyde is a substituted aromatic aldehyde with the molecular formula $C_7H_4Cl_2O_2$ and a molecular weight of approximately 191.01 g/mol [3]. Its structure is foundational to interpreting its spectral data. The key features are:

- An aldehyde group (-CHO) ortho to a hydroxyl group.
- A hydroxyl group (-OH) capable of intramolecular hydrogen bonding with the aldehyde's carbonyl oxygen.
- Two chlorine atoms at the C4 and C5 positions of the benzene ring.
- Two remaining aromatic protons at the C3 and C6 positions.

These features create a distinct electronic environment that governs the molecule's interaction with electromagnetic radiation, leading to a unique spectroscopic fingerprint.

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References

- 1. 4,5-Dichloro-2-hydroxybenzaldehyde | C₇H₄Cl₂O₂ | CID 528389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4,5-Dichloro-2-hydroxybenzaldehyde | 84388-68-1 [sigmaaldrich.com]
- 3. Benzaldehyde, 4,5-dichloro-2-hydroxy [webbook.nist.gov]
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